

# An In-depth Technical Guide to the Physical Characteristics of Solid Cyanamide- $^{15}\text{N}_2$

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## Compound of Interest

Compound Name: Cyanamide- $^{15}\text{N}_2$

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This technical guide provides a comprehensive overview of the core physical characteristics of solid, isotopically labeled Cyanamide- $^{15}\text{N}_2$ . While many bulk properties are similar to its unlabeled analogue, this guide also details the critical differences in spectroscopic properties and molecular weight. It includes summaries of quantitative data, detailed experimental protocols for characterization, and logical diagrams to illustrate key chemical concepts and workflows.

## Quantitative Physical Data

Isotopic substitution of  $^{14}\text{N}$  with  $^{15}\text{N}$  has a negligible effect on macroscopic physical properties such as melting point, density, and solubility. However, it results in a significant change in molecular weight and vibrational frequencies. The following tables summarize the key physical properties of solid cyanamide.

Table 1: General Physical Properties

Property	Value	Source(s)
Appearance	Colorless, hygroscopic, deliquescent orthorhombic crystals.	[1]
Molecular Formula	CH <sub>2</sub> <sup>15</sup> N <sub>2</sub>	
Molar Mass	44.025 g/mol	(Calculated)
Melting Point	44 - 46 °C (111 - 115 °F)	[2][3]
Density	1.282 g/cm <sup>3</sup>	[1][4][5]
Odor	Pungent	[5]

Table 2: Thermodynamic Properties

Property	Value	Source(s)
Boiling Point	260 °C (decomposes at 760 mmHg) 140 °C (at 19 mmHg) 83 °C (at 0.5 mmHg)	[1][2]
Enthalpy of Fusion ( $\Delta_{\text{fus}}H$ )	7.27 kJ/mol	[6]
Standard Enthalpy of Formation ( $\Delta_{\text{f}}H$ solid)	58.8 kJ/mol (at 298 K)	[6][7]
Solid Phase Heat Capacity ( $C_{\text{p,solid}}$ )	78.2 J/(mol·K) (at 300 K)	[7][8]
Flash Point	141 °C (286 °F) (closed cup)	[4][9]

Table 3: Solubility Data

Solvent	Solubility	Temperature (°C)	Source(s)
Water	85 g / 100 mL	25	[2][9]
Ethanol	Soluble	20	
Diethyl Ether	Soluble	20	[1][6]
Acetone	Soluble	20	[1][6]
Benzene	Very sparingly soluble	20	[1]
Cyclohexane	Practically insoluble	20	[1]

## Molecular Structure and Spectroscopy

Cyanamide exists in a dynamic equilibrium between two tautomeric forms: the dominant amino-nitrile form ( $\text{H}_2\text{N}-\text{C}\equiv\text{N}$ ) and the carbodiimide form ( $\text{HN}=\text{C}=\text{NH}$ ). [2][10] This equilibrium is a key aspect of its chemistry.

### Cyanamide-Carbodiimide Tautomerism.

The primary impact of  $^{15}\text{N}$  isotopic labeling is on the vibrational spectra (Infrared and Raman) due to the increased mass of the nitrogen atoms. The stretching frequency of the  $\text{C}\equiv\text{N}$  and  $\text{C}-^{15}\text{N}$  bonds will be shifted to lower wavenumbers compared to the unlabeled compound, a phenomenon that can be precisely measured and is critical for isotopic analysis. The IR spectrum of unlabeled cyanamide shows a strong, characteristic doublet for the nitrile stretch between  $2225\text{--}2260\text{ cm}^{-1}$ . [5] For Cyanamide- $^{15}\text{N}_2$ , this peak is expected to be shifted to a lower frequency.

## Experimental Protocols

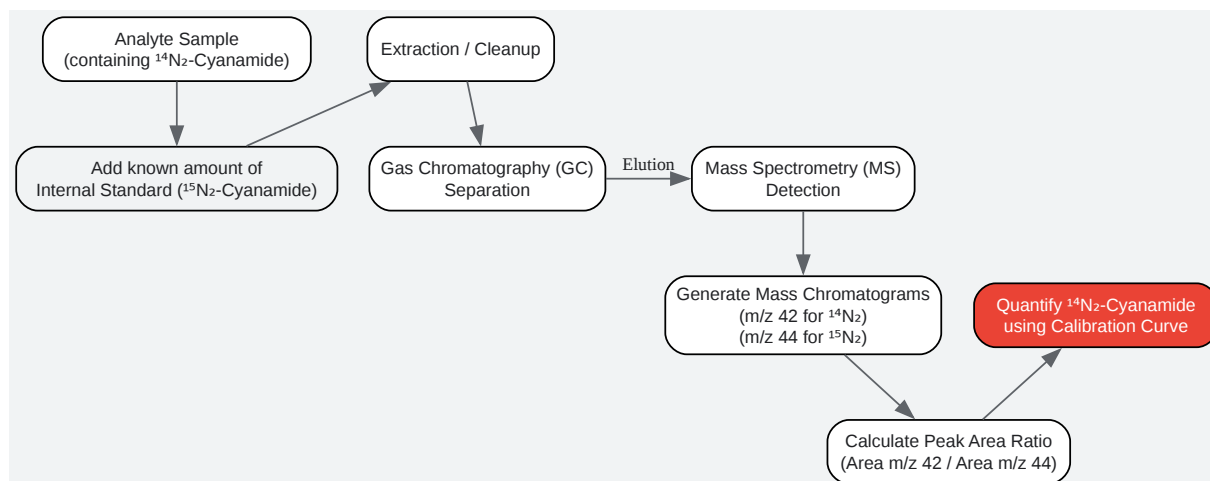
Detailed methodologies for determining the physical characteristics of solid Cyanamide- $^{15}\text{N}_2$  are outlined below.

- **Sample Preparation:** Accurately weigh 1-5 mg of solid Cyanamide- $^{15}\text{N}_2$  into a standard aluminum DSC pan. Hermetically seal the pan to prevent sublimation or decomposition. Prepare an identical empty pan to serve as a reference.

- Instrument Setup: Place the sample and reference pans into the DSC cell. Purge the cell with a dry, inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min).
- Thermal Program:
  - Equilibrate the cell at a temperature well below the expected melting point (e.g., 25 °C).
  - Ramp the temperature at a controlled rate (e.g., 5-10 °C/min) to a temperature above the melting point (e.g., 60 °C).
- Data Analysis: The melting point is determined as the onset temperature or the peak temperature of the endothermic event on the resulting thermogram. The area under the peak can be integrated to calculate the enthalpy of fusion.
- Procedure: Add an excess amount of solid Cyanamide-<sup>15</sup>N<sub>2</sub> to a known volume of the solvent (e.g., water) in a sealed flask.
- Equilibration: Agitate the flask in a constant temperature bath (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Analysis: After equilibration, cease agitation and allow the undissolved solid to settle. Carefully extract a sample of the supernatant, ensuring no solid particles are included (centrifugation or filtration may be necessary).
- Quantification: Dilute the aliquot with a suitable solvent and determine the concentration of Cyanamide-<sup>15</sup>N<sub>2</sub> using a calibrated analytical method such as UV-Vis spectroscopy, HPLC, or, more specifically for labeled compounds, Mass Spectrometry.
- FTIR Spectroscopy (Attenuated Total Reflectance - ATR):
  - Place a small amount of the solid Cyanamide-<sup>15</sup>N<sub>2</sub> directly onto the ATR crystal.
  - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
  - Acquire the spectrum over the desired range (e.g., 4000-400 cm<sup>-1</sup>) by co-adding a sufficient number of scans (e.g., 32 or 64) for a good signal-to-noise ratio.

- The resulting spectrum will show characteristic absorption bands for the N-H, C≡N, and C-N functional groups, with the vibrational frequencies for the nitrogen-containing groups shifted due to the  $^{15}\text{N}$  isotope.
- Raman Spectroscopy:
  - Place the solid sample in a glass capillary tube or on a microscope slide.
  - Focus the laser (e.g., 785 nm) onto the sample.
  - Acquire the Raman spectrum, collecting the scattered light. The C≡N stretch is typically a strong and sharp peak in the Raman spectrum, making it an excellent diagnostic band.

Cyanamide- $^{15}\text{N}_2$  is an ideal internal standard for the precise quantification of natural ( $^{14}\text{N}_2$ ) cyanamide in complex matrices using the stable isotope dilution (SID) method with Gas Chromatography-Mass Spectrometry (GC-MS).<sup>[11][12][13]</sup>



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Workflow for Cyanamide Quantification using SID-GC-MS.

Protocol Outline:

- **Standard Preparation:** Prepare a series of calibration standards containing known concentrations of unlabeled ( $^{14}\text{N}_2$ ) cyanamide and a fixed concentration of Cyanamide- $^{15}\text{N}_2$  internal standard.
- **Sample Spiking:** To the unknown sample, add the same fixed amount of Cyanamide- $^{15}\text{N}_2$  internal standard as used in the calibration standards.[11]
- **Extraction:** Perform a suitable extraction to isolate the cyanamide from the sample matrix.
- **GC-MS Analysis:** Inject the prepared sample into the GC-MS system. The GC separates cyanamide from other matrix components. The MS detector is set to monitor the molecular ions of both the analyte and the internal standard ( $m/z$  42 for  $^{14}\text{N}_2$ -cyanamide and  $m/z$  44 for  $^{15}\text{N}_2$ -cyanamide).[11][13]
- **Quantification:** Construct a calibration curve by plotting the ratio of the peak areas ( $\text{Area}_{42} / \text{Area}_{44}$ ) against the concentration of the unlabeled cyanamide standards. The concentration of cyanamide in the unknown sample is then determined from its measured peak area ratio using this calibration curve.[12]

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## References

- 1. Cyanamide |  $\text{H}_2\text{NCN}$  | CID 9864 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cyanamide - Wikipedia [en.wikipedia.org]
- 3. Cyanamide CAS#: 420-04-2 [m.chemicalbook.com]
- 4. CYANAMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. Page loading... [guidechem.com]
- 6. cyanamide [chemister.ru]
- 7. Cyanamide [webbook.nist.gov]
- 8. Cyanamide [webbook.nist.gov]

- 9. ICSC 0424 - CYANAMIDE [inchem.org]
- 10. Tautomer - Wikipedia [en.wikipedia.org]
- 11. Direct quantitative determination of cyanamide by stable isotope dilution gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. electronicsandbooks.com [electronicsandbooks.com]
- 13. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)